

Application Note & Protocol: Friedel-Crafts Alkylation of Benzene

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Compound of Interest

Compound Name: 1,3,5-Triisopropylbenzene

Cat. No.: B7725177

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Introduction

The Friedel-Crafts alkylation is a fundamental organic coupling reaction used to attach alkyl substituents to aromatic rings through electrophilic aromatic substitution.[1][2] Developed by Charles Friedel and James Crafts in 1877, this reaction is a cornerstone of organic synthesis for forming carbon-carbon bonds.[1] The reaction typically involves an alkyl halide, an aromatic ring (such as benzene), and a strong Lewis acid catalyst, like aluminum chloride (AlCl_3) or ferric chloride (FeCl_3).[2][3] The Lewis acid facilitates the formation of a carbocation from the alkylating agent, which then acts as the electrophile and attacks the electron-rich benzene ring.[1][4][5] This application note provides detailed protocols for the Friedel-Crafts alkylation of benzene with different alkylating agents, highlighting key experimental parameters and potential challenges such as polyalkylation and carbocation rearrangements.[6][7]

Reaction Principle and Mechanism

The mechanism for the Friedel-Crafts alkylation proceeds in three main steps:[1][6]

- **Formation of the Electrophile:** The Lewis acid catalyst reacts with the alkyl halide to form an electrophilic carbocation.[1][8] For primary alkyl halides, a free carbocation is generally not formed; instead, a complex between the alkyl halide and the Lewis acid serves as the electrophile.[9]
- **Electrophilic Attack:** The π -electrons of the benzene ring act as a nucleophile, attacking the carbocation. This breaks the aromaticity of the ring and forms a resonance-stabilized

intermediate known as an arenium ion or sigma complex.[5][6]

- Deprotonation: A weak base (like AlCl_4^-) removes a proton from the carbon bearing the new alkyl group, restoring the ring's aromaticity and regenerating the Lewis acid catalyst.[1][6][10]

A significant challenge in Friedel-Crafts alkylation is the potential for carbocation rearrangement.[9] Primary and secondary carbocations can rearrange to more stable secondary or tertiary carbocations via hydride or methyl shifts, leading to isomeric products.[9][11] Additionally, the alkylated product is often more nucleophilic than the starting material, which can lead to multiple alkylations (polyalkylation).[6][7][8] Using a large excess of the aromatic substrate can help to minimize this side reaction.[7]

Experimental Protocols

Safety Precautions:

- Benzene is a known carcinogen and is highly flammable. All manipulations must be performed in a well-ventilated fume hood.[11]
- Lewis acids like aluminum chloride are corrosive and react violently with water, releasing HCl gas. Handle with care in a dry environment.[11]
- Always wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[12]

Protocol 1: Synthesis of tert-Butylbenzene from Benzene and tert-Butyl Chloride

This protocol describes the alkylation of benzene using a tertiary alkyl halide, which avoids carbocation rearrangement.

Materials:

- Benzene
- tert-Butyl chloride
- Anhydrous aluminum chloride (AlCl_3)

- Diethyl ether
- Water (ice-cold)
- Anhydrous calcium chloride or sodium sulfate
- Methanol (for recrystallization)
- Round-bottom flask, syringe, rubber septum, magnetic stirrer, ice bath, separatory funnel, Erlenmeyer flask.[13]

Procedure:

- Setup: In a fume hood, place a magnetic stir bar into a dry 100 mL round-bottom flask. Add a small spatula of anhydrous aluminum chloride to the flask and seal it with a rubber septum. [13]
- Reactant Addition: Using a syringe, add 5 mL of benzene through the septum. Swirl the mixture and cool the flask in an ice bath.[13]
- Alkylation: While stirring, add 2.5 mL of tert-butyl chloride dropwise through the septum over a 30-second period.[13] Allow the reaction to proceed with stirring in the ice bath. When the bubbling of HCl gas has ceased and a solid has formed, remove the flask from the ice bath and let it stand at room temperature for 5 minutes.[13]
- Work-up (Quenching): Carefully add 3 mL of ice-cold water to the flask through the septum to quench the reaction.[13] Pour the contents into a separatory funnel.
- Extraction: Rinse the reaction flask with 10 mL of diethyl ether and add it to the separatory funnel. Separate the ether (organic) layer.[3] Extract the aqueous layer twice more with 10 mL portions of ether.[3][13] Combine all organic layers.
- Drying and Filtration: Dry the combined organic layer with anhydrous calcium chloride or sodium sulfate.[11][13] Gravity filter the solution into a clean, dry 50 mL Erlenmeyer flask.[13]
- Isolation: Evaporate the ether solvent using a rotary evaporator or on a hot plate in the hood. [11][13] Cool the flask in an ice bath to solidify the product.[13]

- Purification: The crude product can be purified by recrystallization from methanol or by fractional distillation.[\[11\]](#)[\[13\]](#)

Protocol 2: Synthesis of tert-Butylbenzene via Carbocation Rearrangement

This protocol uses (1-chloro-2-methylpropyl)benzene (isobutyl chloride), a primary alkyl halide, which rearranges to a more stable tertiary carbocation before alkylating the benzene ring.[\[11\]](#)

Materials:

- Benzene (anhydrous)
- (1-chloro-2-methylpropyl)benzene
- Anhydrous aluminum chloride (AlCl_3)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Round-bottom flask, dropping funnel, magnetic stirrer, ice bath, separatory funnel, rotary evaporator.[\[11\]](#)

Procedure:

- Setup: In a fume hood, equip a dry 250 mL round-bottom flask with a magnetic stirrer and a dropping funnel. Place the flask in an ice bath.
- Catalyst and Solvent: Add 50 mL (0.57 mol) of anhydrous benzene to the flask. While stirring, slowly add 4.0 g (0.03 mol) of anhydrous aluminum chloride in portions to control the exothermic reaction.[\[11\]](#)
- Alkylation: Place 20 mL (0.18 mol) of (1-chloro-2-methylpropyl)benzene in the dropping funnel. Add it dropwise to the stirred benzene- AlCl_3 mixture over 30-45 minutes, maintaining the reaction temperature between 5-10 °C.[\[11\]](#)

- **Reaction Time:** After the addition is complete, continue stirring the mixture in the ice bath for an additional 2 hours.[\[11\]](#)
- **Work-up (Quenching):** Slowly pour the reaction mixture over 100 g of crushed ice in a large beaker inside the fume hood to decompose the catalyst complex.[\[11\]](#)
- **Extraction:** Transfer the mixture to a separatory funnel and separate the organic layer. Wash the organic layer sequentially with 50 mL of 1 M HCl, 50 mL of water, and 50 mL of saturated sodium bicarbonate solution.[\[11\]](#)
- **Drying and Isolation:** Dry the organic layer over anhydrous sodium sulfate.[\[11\]](#) Filter off the drying agent and remove the excess benzene solvent using a rotary evaporator.[\[11\]](#)
- **Purification:** Purify the crude product by fractional distillation, collecting the fraction that boils at approximately 169 °C, which corresponds to tert-butylbenzene.[\[11\]](#)

Quantitative Data Summary

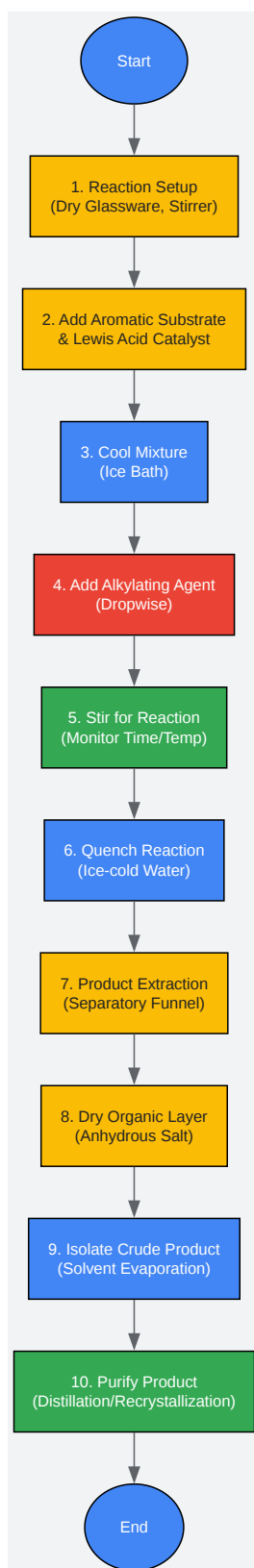
The following table summarizes representative quantitative data for the described Friedel-Crafts alkylation protocols. Actual yields may vary based on specific experimental conditions and techniques.

Parameter	Protocol 1: Alkylation with t-Butyl Chloride	Protocol 2: Alkylation with (1-chloro-2-methylpropyl)benzene
Aromatic Substrate	Benzene	Benzene
Alkylating Agent	tert-Butyl chloride	(1-chloro-2-methylpropyl)benzene
Catalyst	Anhydrous Aluminum Chloride (AlCl ₃)	Anhydrous Aluminum Chloride (AlCl ₃)
Reactant Ratio	Benzene in excess	Benzene in excess[11]
Temperature	0-5 °C (Ice Bath)[13]	5-10 °C (Ice Bath)[11]
Reaction Time	~15-20 minutes[13]	2.5 - 3 hours[11]
Primary Product	tert-Butylbenzene	tert-Butylbenzene[11]
Product Boiling Point	N/A (Solid at RT)	~169 °C[11]
Key Feature	Direct alkylation, no rearrangement	Alkylation follows 1,2-hydride shift[11]

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the general experimental workflow for a Friedel-Crafts alkylation reaction.



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Caption: General workflow for Friedel-Crafts alkylation of benzene.

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